

analytical methods for detecting 2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol

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Compound of Interest

Compound Name:	2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol
CAS No.:	17626-34-5
Cat. No.:	B097872

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An authoritative guide to the robust analytical detection and quantification of **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol**, tailored for researchers and drug development professionals. This document provides a comprehensive overview of the analyte, its significance, and detailed protocols for two distinct, validated analytical methodologies.

Introduction to the Analyte: 2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol

Chemical Identity and Properties

2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol (CAS No: 17626-34-5) is a polyhydroxy tertiary amine.^[1] Its structure is characterized by a central imino group linked to two ethanol groups and one 2-(2-hydroxyethoxy)ethyl group. This configuration, featuring multiple hydroxyl (-OH) functionalities and a nitrogen atom, renders the molecule highly polar and hydrophilic.^[1] Key physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	17626-34-5	[2]
Molecular Formula	C8H19NO4	[2]
Molecular Weight	193.24 g/mol	[2]
Boiling Point	357.9°C at 760 mmHg	[2]
LogP (XLogP3)	-1.718	[2]
PSA (Polar Surface Area)	73.16 Å²	[2]

Industrial and Research Significance

This compound finds application in diverse fields. Its structure allows it to act as an effective corrosion inhibitor, particularly for mild steel in acidic conditions.[1] Furthermore, its hydroxyl groups enable it to serve as a chain extender in the synthesis of polymers like polyurethanes. [1] In the context of pharmaceutical development, molecules with similar structures (ethoxylated amines) can be process impurities or related substances that require careful monitoring and control. Its potential for genotoxicity, while not specifically detailed in available literature, is a critical consideration for any impurity in a drug substance, necessitating sensitive analytical methods for its detection.[3][4]

Analytical Challenges

The physicochemical properties of **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol** present unique analytical challenges:

- **High Polarity:** Makes it difficult to retain on traditional reversed-phase chromatography columns.
- **Low Volatility:** Its high boiling point complicates analysis by gas chromatography (GC) without derivatization.
- **Lack of a Strong Chromophore:** The molecule does not absorb strongly in the UV-Visible spectrum, leading to poor sensitivity with UV-based detectors unless high concentrations are present.

This guide details two robust methods designed to overcome these challenges: a direct analysis via High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS) and an alternative approach using Gas Chromatography-Mass Spectrometry (GC-MS) following a derivatization step.

Method 1: Reversed-Phase HPLC with Mass Spectrometric Detection (RP-HPLC-MS)

This method is the preferred approach for its high specificity, sensitivity, and ability to analyze the compound in its native state, making it ideal for trace-level quantification in aqueous matrices and pharmaceutical formulations.

Principle of the Method

Reversed-phase High-Performance Liquid Chromatography (RP-HPLC) is a powerful technique for separating compounds based on their hydrophobicity. While the high polarity of **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol** is a challenge, specialized reversed-phase columns with low silanol activity or mixed-mode phases can achieve adequate retention.^[5] Coupling the HPLC system to a mass spectrometer (MS) provides unparalleled selectivity and sensitivity. Electrospray Ionization (ESI) is used to generate gas-phase ions from the polar, non-volatile analyte, which are then separated by the mass analyzer based on their mass-to-charge ratio (m/z), allowing for unambiguous identification and quantification.

Experimental Protocol

1. Reagents and Materials

- Reference Standard: **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol** ($\geq 95\%$ purity)
- Solvents: Acetonitrile (HPLC or LC-MS grade), Water (Type I, $18.2 \text{ M}\Omega\cdot\text{cm}$), Formic Acid (LC-MS grade)
- Analytical Column: Newcrom R1, 4.6 x 150 mm, 5 μm (or equivalent polar-modified reversed-phase column)^[5]
- Vials: 2 mL amber glass autosampler vials with PTFE-lined caps

2. Instrumentation

- **HPLC System:** A system capable of delivering a stable binary gradient at flow rates from 0.5 to 1.5 mL/min (e.g., Shimadzu Nexera, Agilent 1260, Waters Acquity).
- **Mass Spectrometer:** A single quadrupole or triple quadrupole mass spectrometer equipped with an Electrospray Ionization (ESI) source.

3. Preparation of Solutions

- **Mobile Phase A (MPA):** 0.1% Formic Acid in Water.
- **Mobile Phase B (MPB):** 0.1% Formic Acid in Acetonitrile.
- **Standard Stock Solution (1000 µg/mL):** Accurately weigh 10 mg of the reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of MPA and MPB.
- **Working Standards:** Prepare a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 25 µg/mL) by serial dilution of the stock solution with the initial mobile phase composition.

4. Sample Preparation

- **For Drug Substance Analysis:** Accurately weigh 50 mg of the drug substance into a 10 mL volumetric flask. Dissolve and dilute to volume with the initial mobile phase. Filter through a 0.45 µm PTFE syringe filter before injection.
- **For Aqueous Samples:** Filter the sample through a 0.45 µm filter. If high concentrations of salts or other interferences are present, a Solid-Phase Extraction (SPE) cleanup may be necessary.

5. Chromatographic and MS Conditions

Parameter	Setting	Rationale
Column Temperature	30°C	Ensures reproducible retention times.
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column.
Injection Volume	10 µL	Can be adjusted based on sensitivity needs.
Gradient Program	0-2 min: 5% B; 2-10 min: 5% to 95% B; 10-12 min: 95% B; 12.1-15 min: 5% B	A shallow initial gradient helps retain the polar analyte, followed by a ramp to elute it and clean the column.
Ionization Mode	ESI Positive	The tertiary amine readily accepts a proton to form a positive ion $[M+H]^+$.
Capillary Voltage	3.5 kV	Optimized for stable spray and ion generation.
Source Temperature	120°C	Standard condition to aid desolvation.
Desolvation Temp.	350°C	Ensures efficient solvent evaporation.
MS Acquisition Mode	Selected Ion Monitoring (SIM)	For high sensitivity and specificity by monitoring only the ion of interest.
Monitored Ion (m/z)	194.1 $[M+H]^+$	Calculated from the molecular formula C ₈ H ₁₉ NO ₄ (MW = 193.24).

6. Data Analysis and System Suitability

- Quantification: Construct a calibration curve by plotting the peak area of the analyte against the concentration of the working standards. Perform a linear regression to determine the

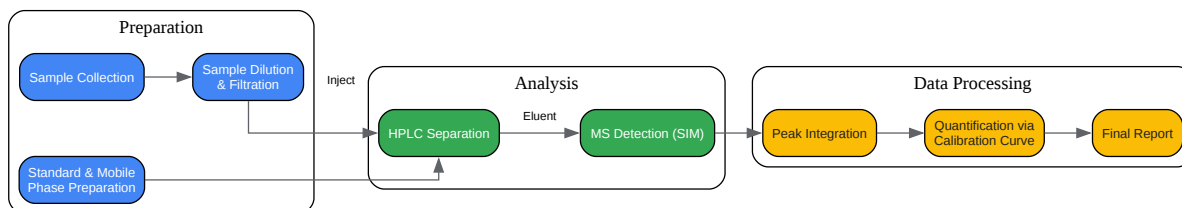
concentration in unknown samples.

- **System Suitability:** Before sample analysis, inject a mid-level standard five times. The relative standard deviation (RSD) of the peak area and retention time should be $\leq 2.0\%$.

Expected Performance Characteristics

Parameter	Typical Value
Limit of Detection (LOD)	~0.05 µg/mL
Limit of Quantification (LOQ)	~0.15 µg/mL
Linearity (r^2)	≥ 0.998
Precision (%RSD)	< 5%
Accuracy (% Recovery)	95 - 105%

Workflow Diagram: HPLC-MS Analysis



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Caption: Workflow for the HPLC-MS analysis of the target analyte.

Method 2: Gas Chromatography with Mass Spectrometric Detection (GC-MS) after Derivatization

This method serves as a valuable alternative, particularly in laboratories where GC-MS is the primary analytical platform or for matrices that are more amenable to GC analysis. It requires a chemical modification step (derivatization) to enhance the analyte's volatility.

Principle of the Method

Direct GC analysis of **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol** is impractical due to its high boiling point and the presence of three active hydroxyl groups that cause poor peak shape and adsorption onto the GC column.^[2] Derivatization, specifically silylation, is employed to overcome this. A silylating agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA), reacts with the active hydrogens of the hydroxyl groups, replacing them with non-polar trimethylsilyl (TMS) groups.

This reaction significantly increases the molecule's volatility and thermal stability while reducing its polarity, making it suitable for separation on a standard non-polar GC column.^[6] Subsequent detection by a mass spectrometer provides definitive identification based on the characteristic fragmentation pattern of the derivatized molecule.

Experimental Protocol

1. Reagents and Materials

- Reference Standard: **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol** (≥95% purity)
- Derivatizing Agent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Solvents: Pyridine (anhydrous), Hexane (GC grade)
- GC Column: DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
- Vials: 2 mL amber glass autosampler vials with PTFE-lined caps

2. Instrumentation

- GC-MS System: A gas chromatograph equipped with a split/splitless injector, coupled to a mass selective detector (e.g., Agilent 7890/5977, Thermo Trace 1310/ISQ).

3. Preparation of Solutions

- **Standard Stock Solution (1000 µg/mL):** Accurately weigh 10 mg of the reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with anhydrous pyridine.
- **Working Standards:** Prepare calibration standards (e.g., 1, 5, 10, 50, 100 µg/mL) by serial dilution of the stock solution with anhydrous pyridine.

4. Derivatization and Sample Preparation

- **For Standards and Samples:**
 - Pipette 100 µL of the standard solution or sample (dissolved in pyridine) into a clean autosampler vial.
 - Add 100 µL of BSTFA + 1% TMCS.
 - Cap the vial tightly and vortex for 30 seconds.
 - Heat the vial at 70°C for 30 minutes in a heating block or oven.
 - Cool the vial to room temperature. The sample is now ready for injection.

5. Chromatographic and MS Conditions

Parameter	Setting	Rationale
Injector Temperature	280°C	Ensures rapid volatilization of the derivatized analyte.
Injection Mode	Splitless (1 min)	Maximizes transfer of the analyte to the column for trace analysis.
Carrier Gas	Helium, Constant Flow @ 1.2 mL/min	Inert carrier gas providing good chromatographic efficiency.
Oven Program	Initial 100°C (hold 2 min), ramp 15°C/min to 300°C (hold 5 min)	Separates the derivatized analyte from solvent and by-products.
Transfer Line Temp.	290°C	Prevents condensation of the analyte between the GC and MS.
Ion Source Temp.	230°C	Standard temperature for electron ionization.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard EI energy provides reproducible fragmentation patterns for library matching and identification.
MS Acquisition Mode	Scan (m/z 50-500) or SIM	Scan mode is used for initial identification. SIM mode is used for quantification, monitoring characteristic fragment ions.

6. Data Analysis

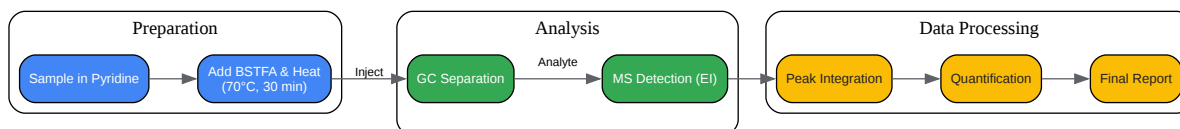
- Identification: The derivatized compound will have a molecular weight of 409.3 g/mol ($193.2 + 3 \times 72.1$). Identify the compound by its retention time and mass spectrum, looking for characteristic fragment ions (e.g., loss of a methyl group, m/z 394).

- Quantification: Use SIM mode, monitoring at least two characteristic fragment ions. Construct a calibration curve and perform linear regression as described in the HPLC method.

Expected Performance Characteristics

Parameter	Typical Value
Limit of Detection (LOD)	~0.5 µg/mL
Limit of Quantification (LOQ)	~1.5 µg/mL
Linearity (r ²)	≥ 0.995
Precision (%RSD)	< 10%
Accuracy (% Recovery)	90 - 110%

Workflow Diagram: GC-MS Analysis



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Caption: Workflow for the GC-MS analysis including the derivatization step.

Method Selection and Summary

Choosing the appropriate analytical method depends on the specific laboratory capabilities, sample matrix, and required sensitivity.

Feature	HPLC-MS	GC-MS with Derivatization
Principle	Direct analysis of polar compound	Analysis of volatile derivative
Sensitivity	Very High (sub-µg/mL)	High (low-µg/mL)
Specificity	Very High	Very High
Sample Prep	Simple (Dilute and Shoot)	More complex (requires chemical reaction)
Throughput	Higher	Lower due to derivatization time
Best For	Aqueous samples, trace analysis, heat-sensitive matrices	Non-aqueous samples, labs with established GC-MS workflows

Both HPLC-MS and GC-MS are powerful, specific, and sensitive techniques capable of accurately quantifying **2,2'-[[2-(2-Hydroxyethoxy)ethyl]imino]bisethanol**. The HPLC-MS method offers the advantage of simpler sample preparation and potentially higher sensitivity, making it the primary recommended method. The GC-MS method provides a robust and reliable orthogonal technique, which is invaluable for method validation and confirmatory testing.

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